

3-Hydroxycyclobutanecarbonitrile: An Overview of a Potential Building Block in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-Hydroxycyclobutanecarbonitrile

Cat. No.: B3415407

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Introduction

3-Hydroxycyclobutanecarbonitrile is a small molecule of interest within the scientific community, primarily recognized as a potentially valuable building block in the synthesis of more complex chemical entities for drug discovery. Its rigid, three-dimensional cyclobutane scaffold and the presence of two reactive functional groups—a hydroxyl and a nitrile—make it an attractive starting material for the creation of diverse molecular architectures. This document aims to provide a comprehensive overview of the currently available information on **3-Hydroxycyclobutanecarbonitrile**, with a focus on its potential, rather than established, biological activities.

Physicochemical Properties

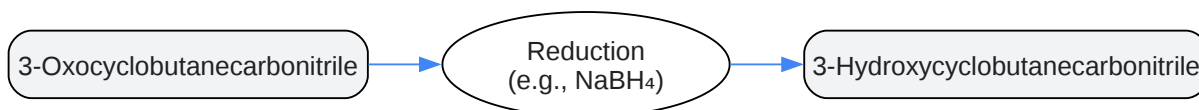
A summary of the key physicochemical properties of **3-Hydroxycyclobutanecarbonitrile** is presented below. This information is crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C ₅ H ₇ NO	PubChem[1]
Molecular Weight	97.12 g/mol	PubChem[1]
CAS Number	20249-17-6	PubChem[1], Chemdad[2]
Boiling Point	70-71 °C (at 0.33 Torr)	Chemdad[2]
Density	1.14 ± 0.1 g/cm ³ (Predicted)	Chemdad[2]
pKa	14.28 ± 0.40 (Predicted)	Chemdad[2]

Synthesis and Reactivity

The synthesis of **3-Hydroxycyclobutanecarbonitrile** can be achieved through various synthetic routes, often starting from commercially available cyclobutane derivatives. One common precursor is 3-oxocyclobutanecarbonitrile, which can be reduced to the corresponding alcohol. The reactivity of the hydroxyl and nitrile groups allows for a wide range of chemical transformations, making it a versatile intermediate in organic synthesis.

The general synthetic approach is illustrated in the workflow diagram below.



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A generalized synthetic workflow for **3-Hydroxycyclobutanecarbonitrile**.

Potential Biological Activities: A Frontier of Research

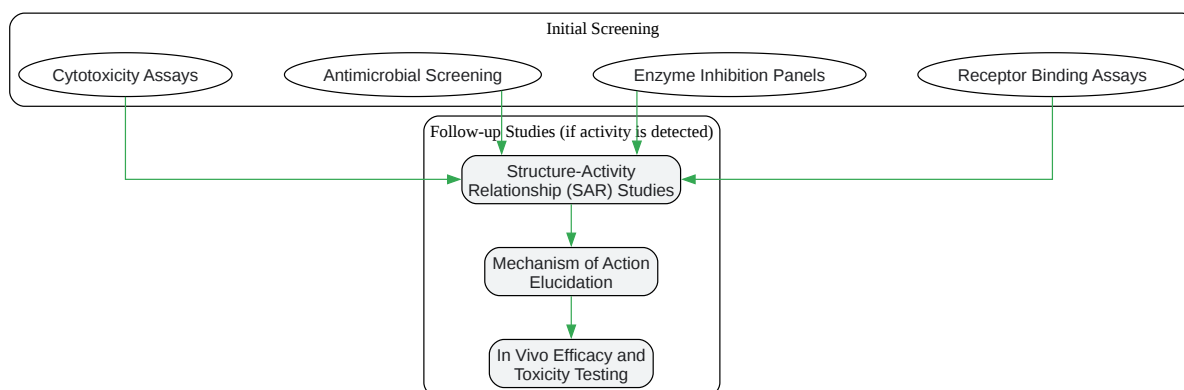
As of the latest available data, there are no specific, peer-reviewed studies detailing the inherent biological activities of **3-Hydroxycyclobutanecarbonitrile** itself. Its primary significance in the context of drug discovery lies in its role as a structural motif or a precursor to more complex, biologically active molecules. The cyclobutane ring, being a bioisostere for other

cyclic and acyclic moieties, can be incorporated into larger molecules to modulate their pharmacological properties, such as metabolic stability, receptor binding affinity, and membrane permeability.

The nitrile group can also serve as a key pharmacophore or be transformed into other functional groups, such as amines or carboxylic acids, which are prevalent in many drug classes.

Future Directions in Research

The lack of data on the specific biological activities of **3-Hydroxycyclobutanecarbonitrile** presents an opportunity for future research. A logical progression for investigating its potential would involve a series of screening assays.



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A logical workflow for investigating the biological potential of **3-Hydroxycyclobutanecarbonitrile**.

Safety and Handling

It is important to note that **3-Hydroxycyclobutanecarbonitrile** is classified as having acute toxicity if swallowed, in contact with skin, or if inhaled.[1] It is also known to cause skin and serious eye irritation.[1] Appropriate personal protective equipment and handling procedures should be used when working with this compound.

Conclusion

While **3-Hydroxycyclobutanecarbonitrile** does not currently have a well-defined biological activity profile, its chemical structure and reactivity make it a compound of significant interest for medicinal chemists. It represents a versatile scaffold that can be utilized in the design and synthesis of novel therapeutic agents. Future research focused on systematic biological screening and the synthesis of derivative libraries is warranted to fully explore the potential of this intriguing molecule in drug discovery and development. The designation of 3-hydroxycyclobutane-1-carbonitrile as a "useful research chemical" underscores its potential utility in synthetic and medicinal chemistry endeavors.[2]

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